

Total Synthesis of 16,17-Dihydroheronamide C: Application Notes and Protocols

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Compound of Interest

Compound Name: 16,17-Dihydroheronamide C

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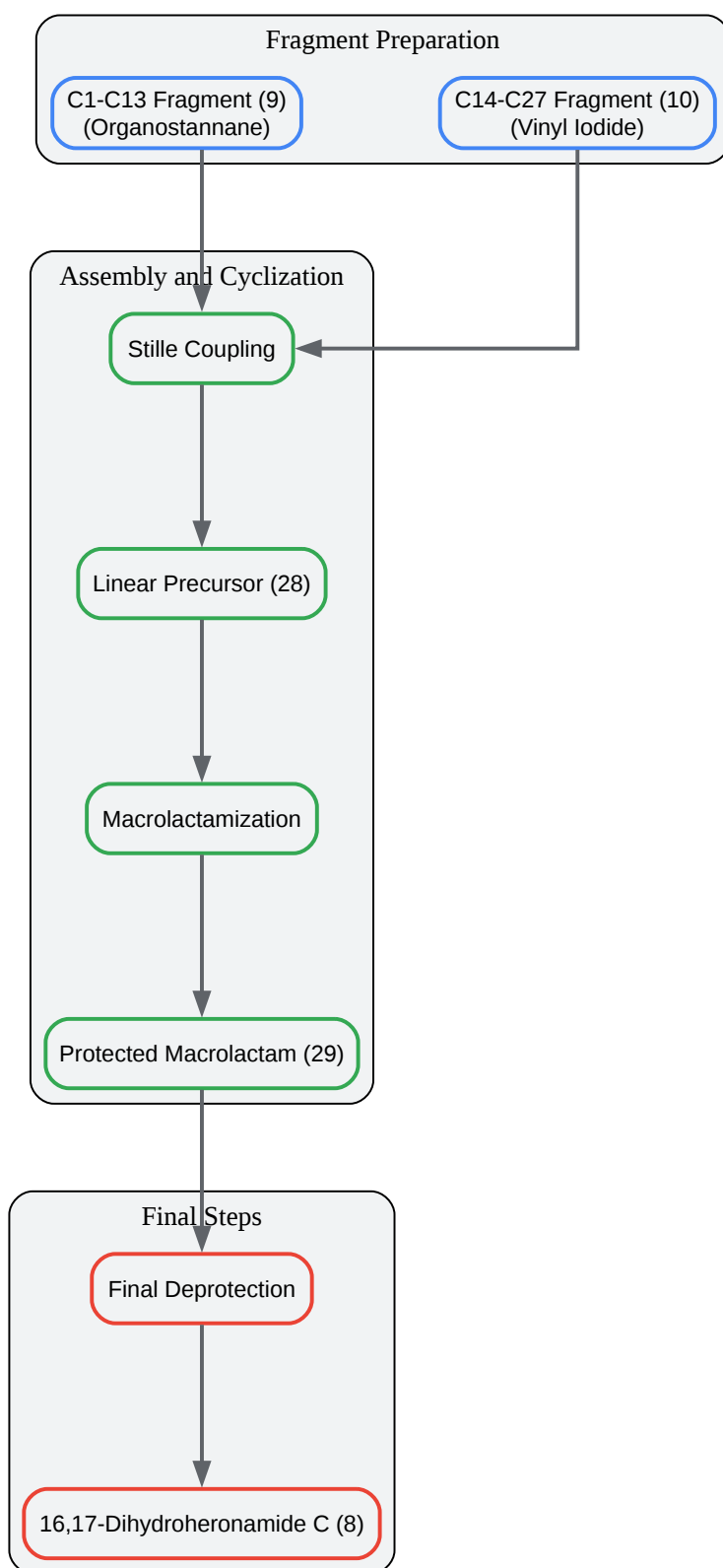
For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview and experimental protocols for the total synthesis of **16,17-Dihydroheronamide C**, a synthetic analogue of the natural product Heronamide C. This analogue was designed as a molecular probe to investigate the mode of action of Heronamide C, which exhibits interesting biological activities, including antifungal properties. The synthesis is notable for its modular approach, featuring a key Stille coupling reaction to assemble the carbon skeleton.

Synthetic Strategy Overview

The total synthesis of **16,17-Dihydroheronamide C** is a convergent process that involves the preparation of two key fragments: a C1-C13 fragment and a C14-C27 fragment. These fragments are subsequently joined via a palladium-catalyzed Stille cross-coupling reaction. The linear precursor is then induced to undergo macrolactamization to form the 20-membered ring, followed by final deprotection steps to yield the target molecule.

The overall workflow of the synthesis is depicted below:



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Caption: Overall synthetic workflow for **16,17-Dihydroheronamide C**.

Key Experimental Protocols

The following sections provide detailed protocols for the pivotal steps in the synthesis of **16,17-Dihydroheronamide C**.

Protocol 1: Synthesis of the C14-C27 Fragment (10)

The synthesis of the C14-C27 fragment involves a multi-step sequence, culminating in a vinyl iodide. A key transformation is the borylcupration/protonation of an internal alkyne to establish the desired stereochemistry of the triene system.^[1]

Step 1a: Borylcupration/Protonation to form Triene (25)

A highly regio- and chemoselective borylcupration/protonation of dienyne 24 is performed to yield triene 25.^[1]

- Reaction Scheme: Dienenyne (24) → Triene (25)
- Reagents and Conditions: Specific conditions for this reaction, including the copper catalyst, boron source, and proton source, are detailed in the primary literature.^[1]
- Yield: 86%^[1]

Step 1b: Iodination, Deprotection, and Fmoc Protection to give C14-C27 Fragment (10)

The formed triene (25) undergoes iodination, followed by deprotection of the Teoc (2,2,2-trichloroethoxycarbonyl) group and subsequent protection with an Fmoc (fluorenylmethyloxycarbonyl) group to afford the C14-C27 vinyl iodide fragment (10).^[1]

- Reaction Scheme: Triene (25) → C14-C27 Fragment (10)
- Reagents and Conditions:
 - Iodination: Reagents and conditions to be specified from supporting information.
 - Teoc Deprotection: Reagents and conditions to be specified from supporting information.
 - Fmoc Protection: Fmoc-Cl, NaHCO₃, THF/H₂O.^[1]

- Overall Yield for 3 steps: 35%[\[1\]](#)

Protocol 2: Stille Cross-Coupling Reaction

This is the crucial bond-forming reaction that connects the two major fragments of the molecule.

- Reaction Scheme: C1-C13 Fragment (9) + C14-C27 Fragment (10) → Linear Precursor (28)
- Reagents and Conditions:
 - Palladium Catalyst: $\text{Pd}_2(\text{dba})_3$
 - Ligand: Ph_3As
 - Additive: LiCl
 - Solvent: THF
 - Temperature: 40 °C[\[1\]](#)
- Yield: The Stille coupling is part of a four-step sequence (Stille coupling, deprotection of Fm and Fmoc, macrolactamization, and TES deprotection) that gives an overall yield of 18% for the final product. The yield for the coupling step itself is not explicitly stated in the main text.
[\[1\]](#)

Protocol 3: Macrolactamization

Following the Stille coupling and deprotection of the protecting groups on the amino and carboxylic acid functionalities, the linear precursor undergoes an intramolecular amide bond formation to construct the 20-membered macrolactam ring.

- Reaction Scheme: Deprotected Linear Precursor → Protected Macrolactam (29)
- Reagents and Conditions:
 - Base for Fmoc deprotection: DBU in CH_2Cl_2
 - Coupling Agent: HATU

- Base for amide coupling: DIPEA
- Solvent: THF
- Temperature: Room temperature[1]
- Yield for 2 steps (deprotection and macrolactamization): 66%[1]

Protocol 4: Final Deprotection

The final step in the synthesis is the removal of the silyl protecting groups (TES - triethylsilyl) from the hydroxyl functionalities to yield **16,17-Dihydroheronamide C**.

- Reaction Scheme: Protected Macrolactam (29) → **16,17-Dihydroheronamide C** (8)
- Reagents and Conditions:
 - Reagent: TBAF (Tetrabutylammonium fluoride)
 - Solvent: THF
 - Temperature: 0 °C[1]
- Yield: 65%[1]

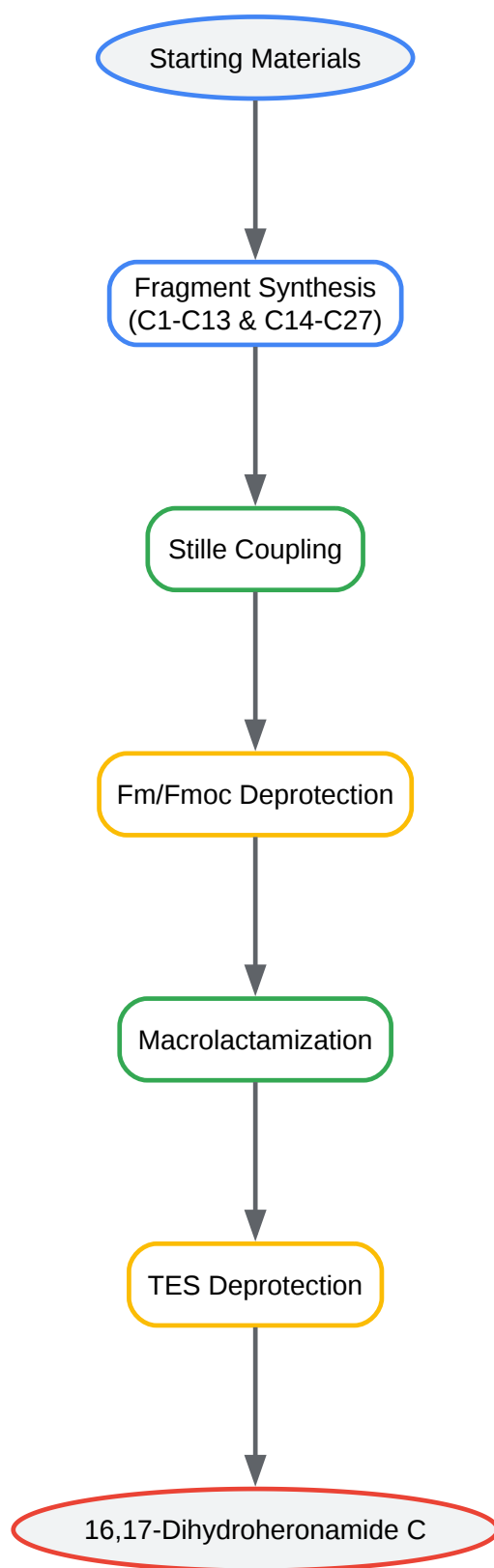
Summary of Yields

The following table summarizes the reported yields for the key transformations in the total synthesis of **16,17-Dihydroheronamide C**.

Step	Starting Material	Product	Reported Yield (%)
Borylcupration/Protonation	Dienyne (24)	Triene (25)	86
Iodination, Teoc deprotection, Fmoc protection (3 steps)	Triene (25)	C14-C27 Fragment (10)	35
Fmoc Deprotection and Macrolactamization (2 steps)	Linear Precursor	Protected Macrolactam (29)	66
Final TES Deprotection	Protected Macrolactam (29)	16,17-Dihydroheronamide C (8)	65
Overall (Stille Coupling, Deprotection, Macrolactamization, Deprotection)	Fragments 9 & 10	16,17-Dihydroheronamide C (8)	18

Logical Relationship of Key Synthetic Steps

The logical progression of the key synthetic steps is illustrated in the following diagram.



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Caption: Logical flow of the key stages in the synthesis.

Concluding Remarks

The total synthesis of **16,17-Dihydroheronamide C** provides a robust and modular route to this important molecular probe. The key transformations, including the stereoselective formation of the triene system, the efficient Stille coupling, and the high-yielding macrolactamization and deprotection steps, offer valuable insights for synthetic chemists. These protocols can serve as a practical guide for the synthesis of **16,17-Dihydroheronamide C** and its analogues for further biological and pharmacological investigations. The successful execution of this synthesis underscores the power of modern synthetic methodologies in accessing complex molecular architectures for chemical biology research.

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References

- 1. chemrxiv.org [chemrxiv.org]
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